

A Comparative Guide to 3',3'''-Biapigenin and Other Biflavonoids in Cancer Research

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Compound of Interest

Compound Name: 3',3'''-Biapigenin

Cat. No.: B14750995

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This guide provides an objective comparison of the anti-cancer properties of **3',3'''-biapigenin** and other prominent biflavonoids, including amentoflavone, hinokiflavone, and robustaflavone. The information is supported by experimental data to aid in the evaluation of these compounds for further research and development.

Overview of Biflavonoids in Oncology

Biflavonoids are a class of naturally occurring polyphenolic compounds formed by the dimerization of flavonoid units. They have garnered significant attention in cancer research due to their diverse pharmacological activities, including anti-proliferative, pro-apoptotic, anti-inflammatory, and anti-metastatic effects. These compounds modulate a variety of cellular signaling pathways that are often dysregulated in cancer. This guide focuses on a comparative analysis of **3',3'''-biapigenin** against other well-studied biflavonoids to highlight their relative potencies and mechanisms of action.

Comparative Cytotoxicity

The anti-proliferative activity of biflavonoids is a key indicator of their potential as anti-cancer agents. The half-maximal inhibitory concentration (IC50) is a standard measure of a compound's potency in inhibiting biological processes, such as cell growth. The following table summarizes the IC50 values of **3',3'''-biapigenin** and other biflavonoids in various cancer cell lines.

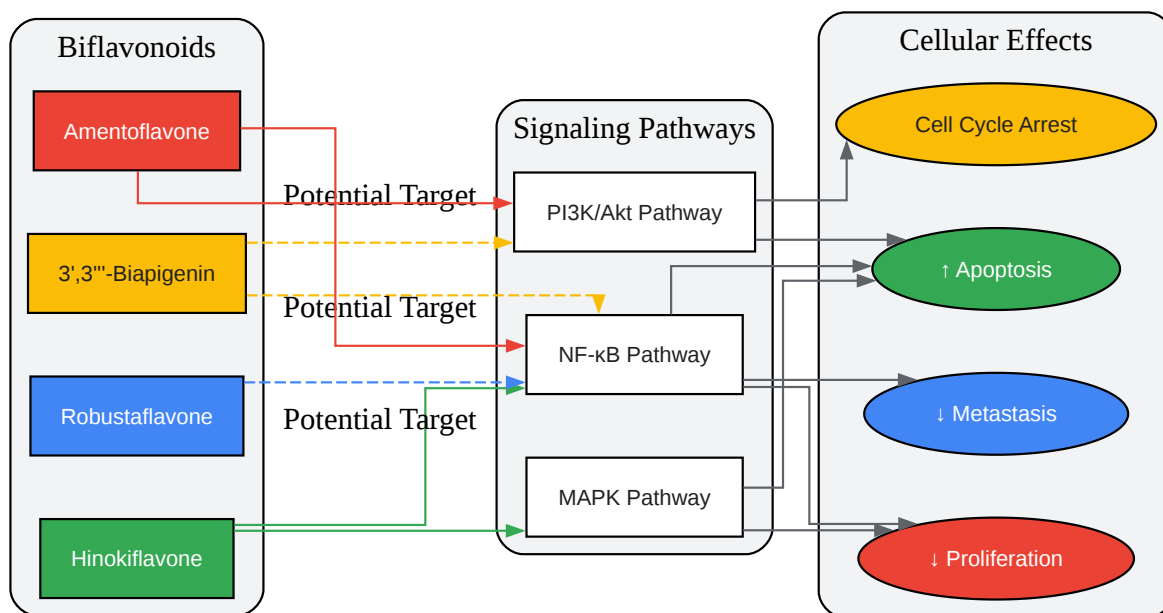
Compound	Cancer Cell Line	Cancer Type	IC50 (μM)	Reference
3',3''-Biapigenin	HeLa	Cervical Cancer	>320	[1]
A549	Lung Cancer	>320	[1]	
MCF-7	Breast Cancer	>320	[1]	
MDA-MB-231	Breast Cancer	>320	[1]	
HepG2	Liver Cancer	>320	[1]	
Amentoflavone	MCF-7	Breast Cancer	~20	[2]
HeLa	Cervical Cancer	8.38 ± 0.63	[3]	
HepG2	Liver Cancer	>100	[4]	
PC-3	Prostate Cancer	15		
DU-145	Prostate Cancer	5		
Hinokiflavone	HeLa	Cervical Cancer	~35 (19.0 μg/mL)	[5]
U251	Glioma	~55 (29.8 μg/mL)	[5]	
MCF-7	Breast Cancer	~73 (39.3 μg/mL)	[5]	
A375	Melanoma	7-11	[5]	
CHL-1	Melanoma	7-11	[5]	
B16-F10	Melanoma	7-11	[5]	
Robustaflavone	MCF-7	Breast Cancer	11.89	[6]

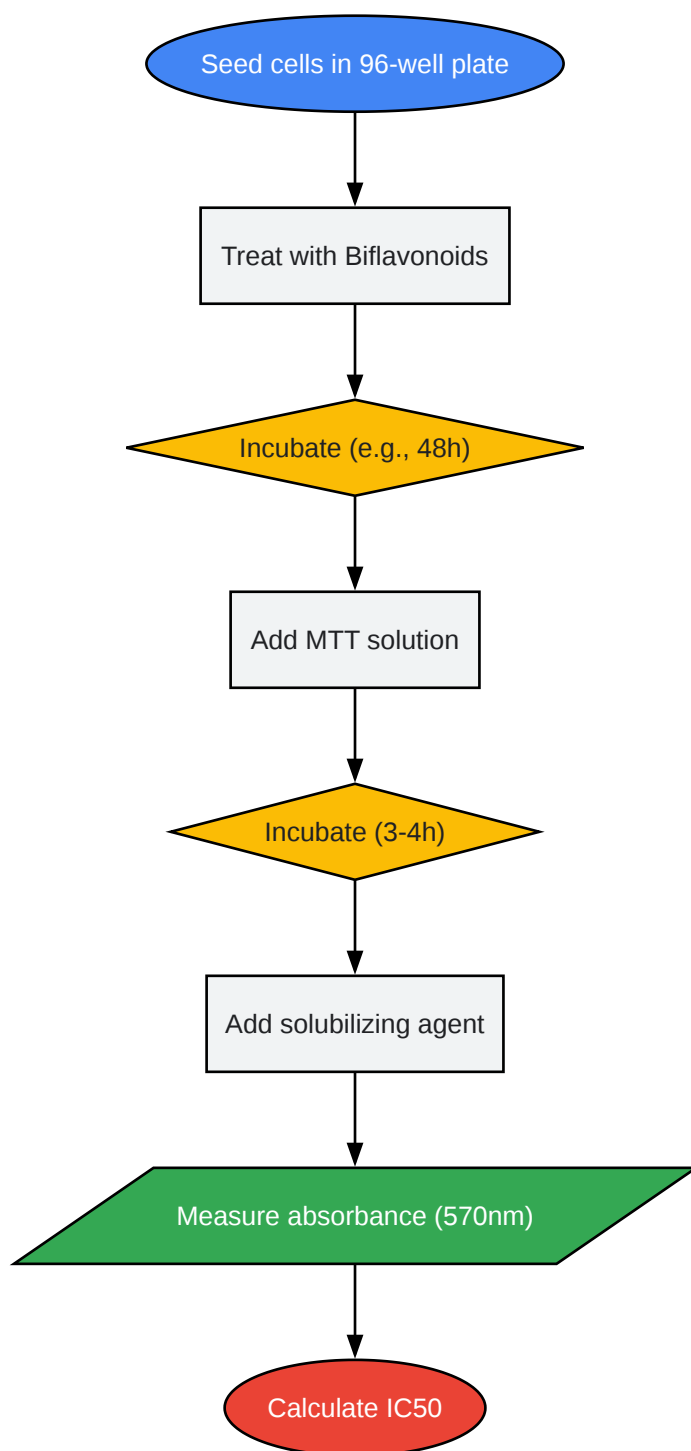
Note: IC50 values can vary depending on the experimental conditions, such as incubation time and the specific assay used.

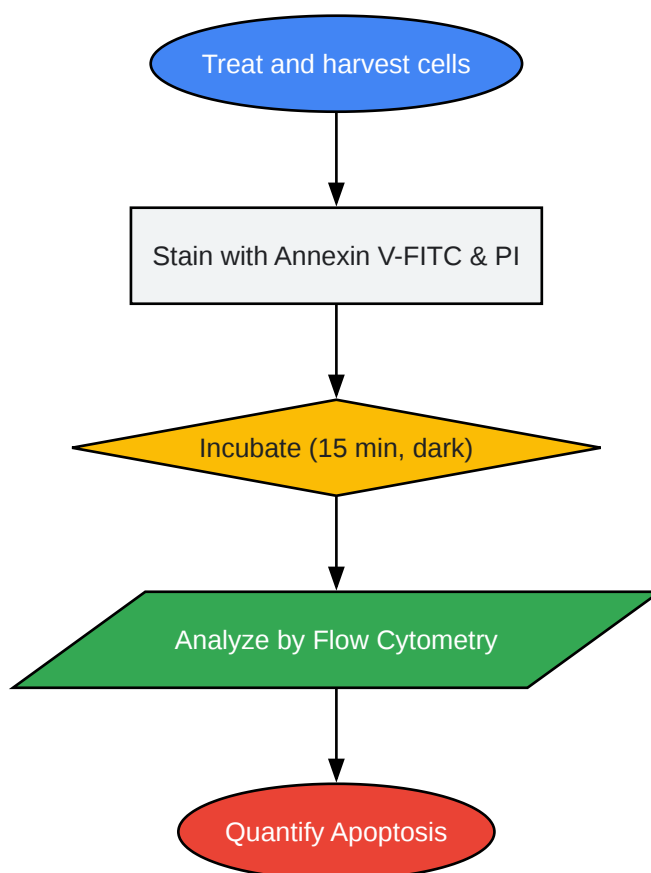
Mechanisms of Action: Signaling Pathways

Biflavonoids exert their anti-cancer effects by modulating multiple signaling pathways critical for cancer cell survival, proliferation, and metastasis. While the specific pathways targeted by

3',3'''-biapigenin are still under active investigation, research on other biflavonoids like amentoflavone and hinokiflavone has elucidated several key mechanisms. These compounds are known to interfere with major signaling cascades, including NF- κ B, PI3K/Akt, and MAPK pathways.







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